

An In-Depth Technical Guide to Dodecyl Methyl Sulfide (CAS: 3698-89-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecyl methyl sulfide

Cat. No.: B1585573

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dodecyl methyl sulfide, also known as 1-(methylthio)dodecane, is an organic thioether with the chemical formula $C_{13}H_{28}S$.^{[1][2][3]} This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and spectral characterization. Detailed experimental protocols and data are presented to support its application in research and development.

Chemical Structure and Identification

Dodecyl methyl sulfide consists of a dodecyl group and a methyl group attached to a sulfur atom, forming a thioether.^{[1][4]} Its structure has been confirmed by various spectroscopic methods.

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| CAS Number | 3698-89-3[1][2][3][5][6][7] |
| Molecular Formula | C13H28S[1][2][3] |
| Molecular Weight | 216.43 g/mol [3][5][8] |
| IUPAC Name | 1-(methylthio)dodecane[9] |
| Canonical SMILES | CCCCCCCCCCCCSC[1][6] |
| InChI Key | KJWHJDGMOQJLGF-UHFFFAOYSA-N[1][2][6] |
| Synonyms | Methyl lauryl sulfide, 2-Thiatetradecane, Dodecyl methyl sulphide[1][2][10] |

Physicochemical Properties

Dodecyl methyl sulfide is a colorless to pale yellow liquid with a characteristic fishy odor.[1][5]
It is generally insoluble in water but soluble in organic solvents such as ethanol.[1][5]

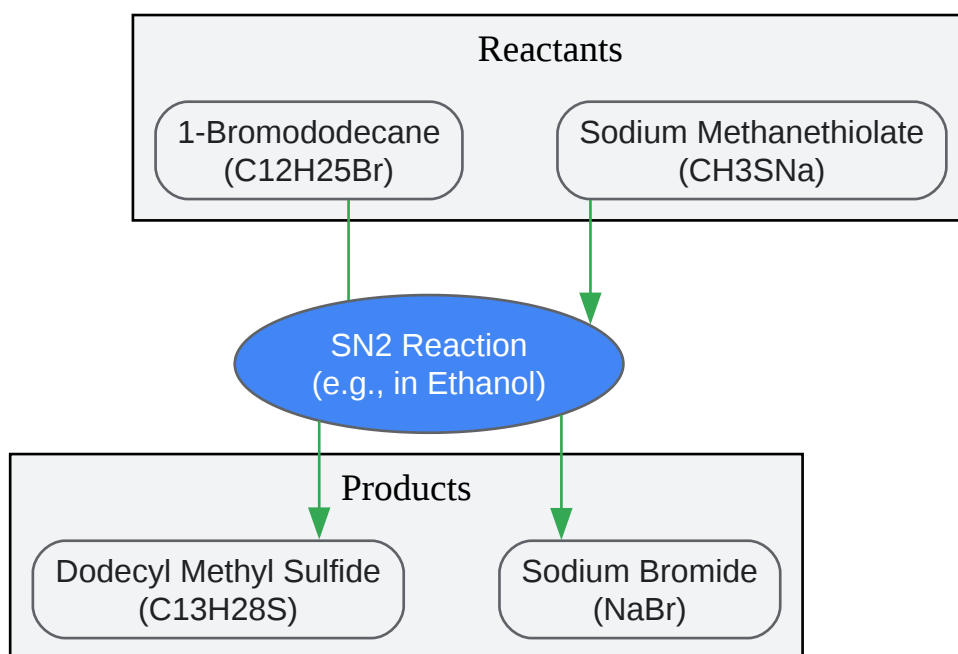
Table 2: Physical and Chemical Properties

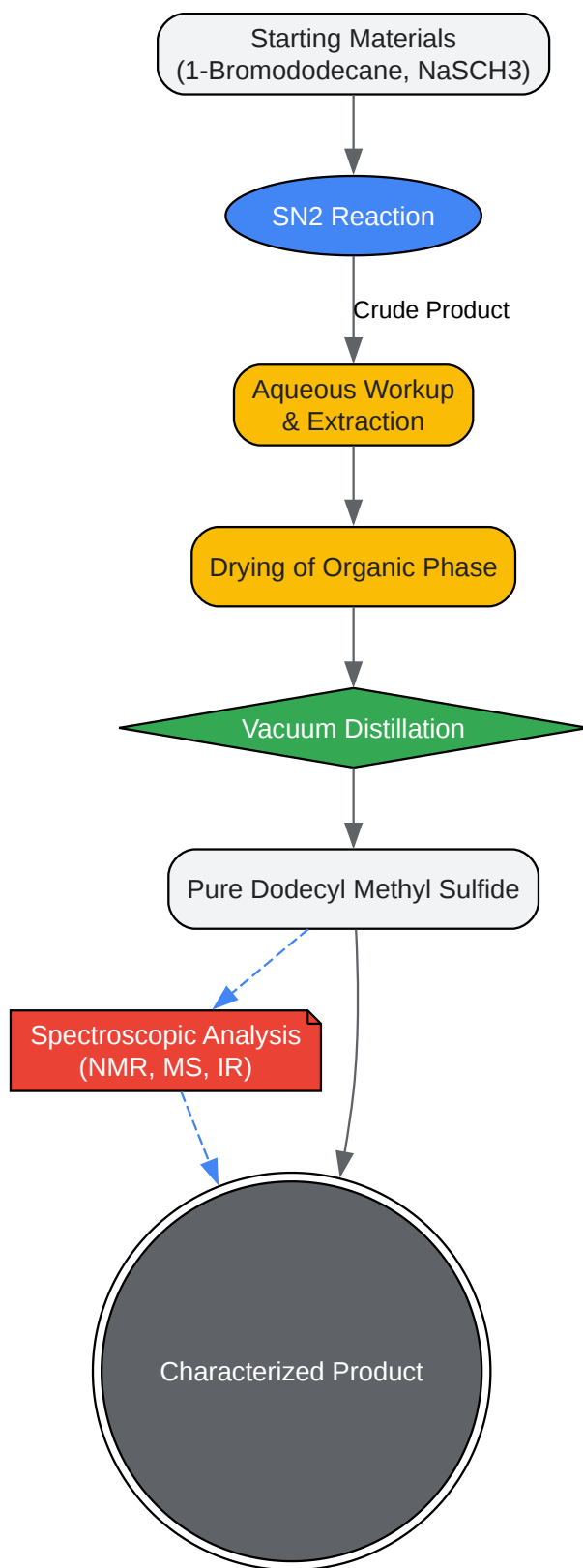
| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Appearance | Colorless to pale yellow liquid | [1] |
| Boiling Point | 110 °C at 0.2 mmHg | [6][7] |
| 290-291 °C at 760 mmHg (estimated) | [5] | |
| Melting Point | -2 °C (literature) | [7] |
| Density | 0.816 g/mL at 25 °C | [6][7] |
| Refractive Index (n _{20/D}) | 1.4610 | [6] |
| Flash Point | >110 °C | [11] |
| Vapor Pressure | 0.004 mmHg at 25 °C (estimated) | [5] |
| logP (o/w) | 6.582 (estimated) | [5] |
| Solubility | Insoluble in water; Soluble in alcohol | [1][5] |

Synthesis of Dodecyl Methyl Sulfide

The most common and efficient method for the synthesis of **dodecyl methyl sulfide** is analogous to the Williamson ether synthesis. This involves the nucleophilic substitution of a halide in a long-chain alkyl halide by a thiolate anion. Specifically, sodium methanethiolate is reacted with 1-bromododecane in an SN₂ reaction to yield the final product.

General Reaction Scheme





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Sulfide synthesis by S-alkylation or 1,4-addition [organic-chemistry.org]
- 3. Synthesis of isothiocyanato alkyl sulfides from alkenes using KSCN and DMTSM - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. Dodecyl methyl sulfide synthesis - chemicalbook [chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Sodium thiosulfate-catalysed synthesis of thioethers from aldehydes or carboxylic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Khan Academy [khanacademy.org]
- 9. dodecyl methyl sulfide, 3698-89-3 [thegoodscentcompany.com]
- 10. diva-portal.org [diva-portal.org]
- 11. Thioester and thioacid synthesis by acylation of thiols (thiolation) [organic-chemistry.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Dodecyl Methyl Sulfide (CAS: 3698-89-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585573#dodecyl-methyl-sulfide-chemical-structure-and-cas-number-3698-89-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com